

# tricosane stability storage conditions

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## Compound Focus: Tricosane

CAS No.: 638-67-5

Cat. No.: S564978

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## Tricosane Handling and Storage Guide

### Q1: What are the basic physical properties and recommended storage conditions for tricosane?

The table below summarizes the key handling information for this compound.

Property	Specification / Recommended Condition
Chemical Name	n-Tricosane [1]
CAS RN	638-67-5 [1] [2]
Physical State (at 20°C)	Solid; white powder to crystalline flakes [1] [2]
Melting Point	47 - 50 °C [1] [2]
Recommended Storage	Room temperature, in a cool and dark place (<15°C recommended) [2]
Packaging	Sealed container (e.g., glass bottle) [2]

### Q2: Are there any specific handling precautions for tricosane?

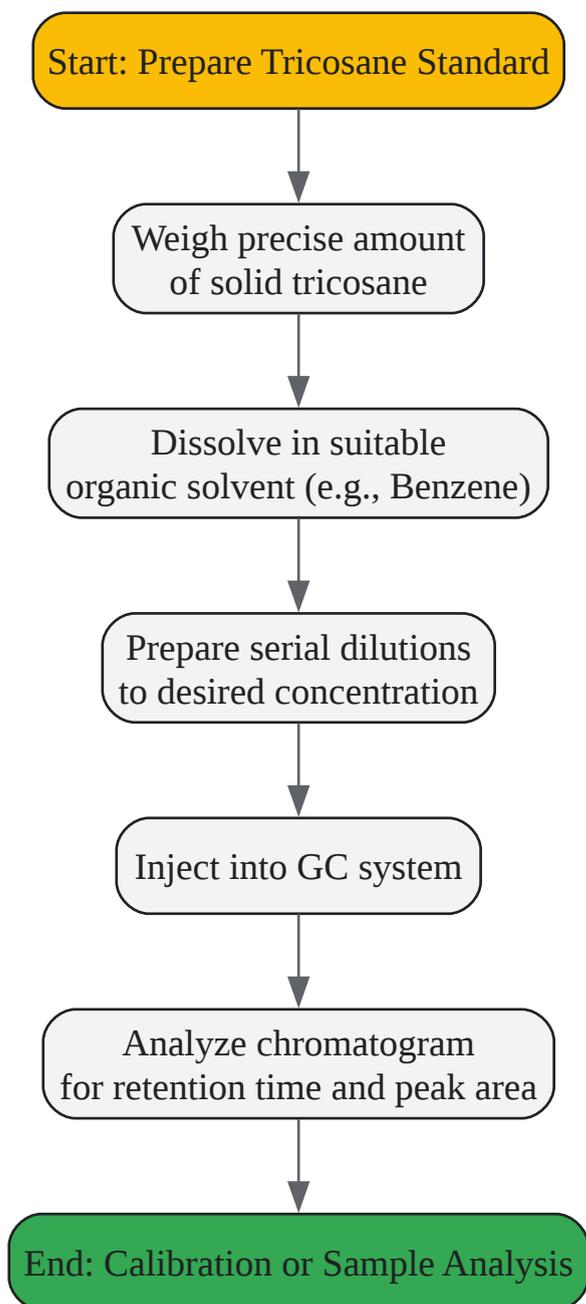
While **tricosane** is generally stable, you should observe the following practices:

- **Light Sensitivity:** Although not explicitly stated for **tricosane**, storing it in a **dark place** or in an **amber container** aligns with good practice for preserving the integrity of many organic compounds and is recommended by at least one supplier [2].
- **Contamination Control:** Always use clean, dry utensils to handle the material and keep the container tightly sealed when not in use to prevent contamination by moisture or other substances.
- **General Lab Safety:** As with all laboratory chemicals, wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses is advised.

## Experimental Data & Protocols

**Q3: What is the experimental protocol for using tricosane as a standard in Gas Chromatography (GC)?**

**Tricosane** with a high purity level (>99.0%) is commonly used as a standard material for Gas Chromatography (GC) [2]. The following workflow outlines a general procedure for its use.



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#### Workflow Steps:

- **Preparation:** Obtain a high-purity **tricosane** standard (>99.0%) [2].
- **Weighing:** Precisely weigh a small amount of solid **tricosane** using an analytical balance.
- **Dissolution:** Dissolve the weighed **tricosane** in an appropriate organic solvent. **Benzene** is a known suitable solvent, though other solvents may be used depending on the application [2].
- **Dilution:** Perform serial dilutions to create a calibration curve with a range of known concentrations.

- **GC Analysis:** Inject the prepared standards into the Gas Chromatograph using your instrument's established method.
- **Data Analysis:** Use the resulting data (retention time, peak area) to identify **tricosane** in unknown samples or to calibrate the instrument for quantitative analysis.

#### Q4: What quantitative physicochemical data is available for experimental design?

For modeling and environmental fate studies, the following data can be critical.

Parameter	Value	Notes / Source
Molecular Formula	C <sub>23</sub> H <sub>48</sub> [1] [2]	-
Molecular Mass	324.6 g/mol [1]	-
Octanol-Water Partition Coefficient (Log P)	11.64 [1]	High, indicates strong lipophilicity
Water Solubility (at 20°C)	2.95 x 10 <sup>-7</sup> mg/L [1]	Very low
Vapour Pressure (at 20°C)	1.60 mPa [1]	Low volatility
Density	0.797 g/ml [1]	-

## Troubleshooting Common Issues

#### Q5: What should I do if my **tricosane** standard appears to have degraded or given anomalous results?

- **Check Purity:** Verify the certificate of analysis for the purity grade and expiration date. For critical work, use a freshly opened vial or repurify if necessary.
- **Inspect Storage Conditions:** Ensure the material has been stored in a cool, dark place as recommended. Exposure to heat or light can potentially alter the substance.
- **Confirm Solubility:** Ensure the compound is fully dissolved in your chosen solvent. Incomplete dissolution will lead to inaccurate concentrations.
- **Review GC Method:** Check your GC instrument method, including the injector and detector temperatures, to ensure they are appropriate for a high molecular weight hydrocarbon like **tricosane**.

I hope this technical guide helps you work effectively with **tricosane** in your experiments.

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## References

1. Tricosane [sitem.herts.ac.uk]
2. 638-67-5 | Tokyo Chemical Industry (India) Pvt. Ltd. Tricosane [tcichemicals.com]

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